

# Definitive Safety and Operational Guide for Handling Regrelor (INS50589)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Regrelor
CAS No.:	787548-03-2
Cat. No.:	B1251641

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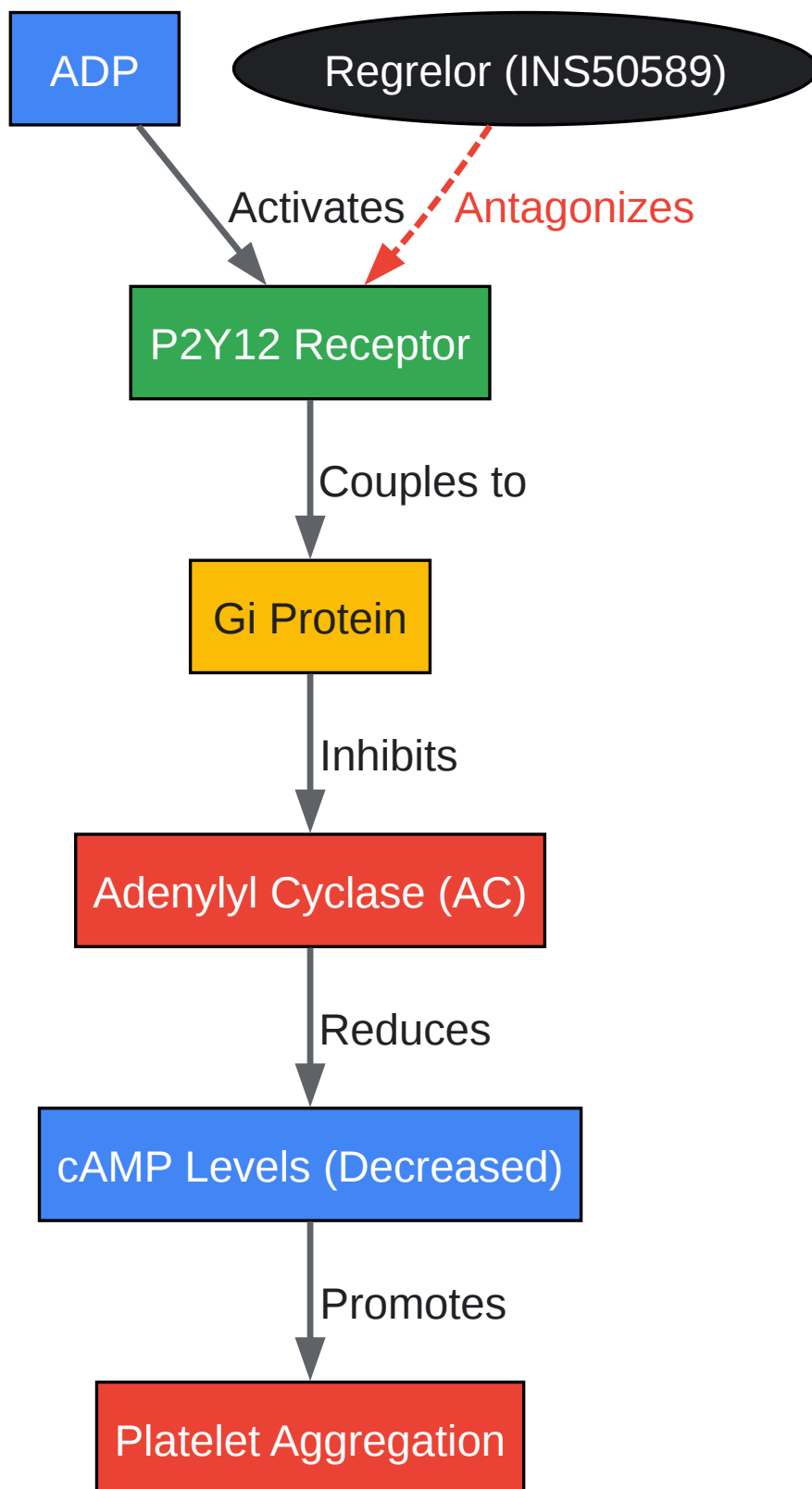
As a Senior Application Scientist specializing in high-potency active pharmaceutical ingredients (HPAPIs), I frequently consult on the safe handling of experimental and discontinued therapeutic compounds. **Regrelor** (also known as INS50589) is a prime example of a compound that demands rigorous operational respect. Originally developed by Merck Sharp and Dohme as an intravenous antiplatelet agent, its clinical trials were halted due to an [1].

Because **Regrelor** is a highly potent, reversible, and competitive purinergic P2Y12 receptor antagonist, accidental occupational exposure—whether through inhalation, dermal absorption, or ingestion—can rapidly inhibit platelet aggregation and induce systemic hemorrhage[1]. This guide provides definitive, self-validating protocols for the safe handling, personal protective equipment (PPE) requirements, and disposal of **Regrelor** in a laboratory or manufacturing setting.

## Part 1: Pharmacological Profile & Hazard Assessment

To design an effective safety protocol, we must first understand the causality behind the compound's hazard profile. **Regrelor** effectively blocks the P2Y12 receptor, preventing ADP-

induced platelet aggregation with an[1].



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Mechanism of action showing **Regrelor**'s inhibition of the P2Y12 signaling pathway.

Due to this extreme potency, **Regrelor** is classified as a highly potent API. Standard laboratory safety measures are insufficient. The compound is typically [2], which can easily form fine, inhalable dust during weighing and transfer operations.

## Quantitative Chemical & Safety Data

Property	Value	Operational & Safety Implication
Chemical Formula	C <sub>22</sub> H <sub>25</sub> N <sub>6</sub> O <sub>8</sub> P (Free acid)	Highly functionalized purine derivative[1].
Molecular Weight	532.45 g/mol (Acid) / 576.4 g/mol (Disodium)	The disodium salt form presents a high risk of dust aerosolization[2].
Target Receptor	Purinergic P2Y12	Direct, rapid inhibition of platelet aggregation[1].
Potency (IC50)	16 nM (in vitro)	Microgram-level occupational exposures can trigger systemic bleeding[1].
Estimated OEB	OEB 4 / 5	Requires strict primary containment (OEL < 10 µg/m <sup>3</sup> ) [3].

## Part 2: Engineering Controls (The First Line of Defense)

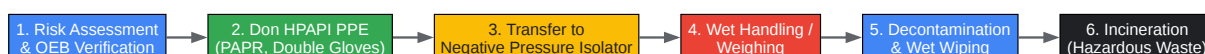
Before discussing PPE, it is a fundamental principle of industrial hygiene that [3]. The primary defense against **Regrelor** exposure is engineering controls.

- Containment: All open handling of **Regrelor** powder must occur within a Ventilated Balance Safety Enclosure (VBSE) or a negative-pressure isolator (glovebox)[4].

- Airflow: The laboratory must maintain<sup>[5]</sup> relative to surrounding corridors to prevent the migration of airborne API particles.

## Part 3: Procedural Step-by-Step Guidance: PPE & Handling Workflow

The following methodology ensures a self-validating safety system. By layering protective measures, the failure of any single component will not result in operator exposure.



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Sequential operational workflow for handling highly potent APIs like **Regrelor**.

### Phase 1: PPE Donning Protocol

- Pre-Operation Verification: Confirm that the VBSE or isolator is actively maintaining negative pressure and that HEPA filters are certified.
- Inner Dermal Protection: Don a pair of inner, extended-cuff nitrile gloves. Nitrile is required due to its superior chemical resistance compared to latex.
- Body Protection: Don a disposable, chemical-resistant Tyvek coverall. Standard cotton lab coats are prohibited because they absorb powders and trap the API against the skin.
- Respiratory Protection: Don a Powered Air-Purifying Respirator (PAPR) equipped with a full hood and P100/HEPA filters.
  - Causality: Because **Regrelor**'s IC<sub>50</sub> is 16 nM, inhaling even microscopic, invisible dust particles can cause systemic antiplatelet effects. A PAPR provides a higher assigned protection factor (APF) than an N95 mask and protects the mucous membranes of the eyes<sup>[5]</sup>.
- Outer Dermal Protection: Don a second pair of outer nitrile gloves. Pull the cuffs over the sleeves of the Tyvek suit to create a continuous seal.

## Phase 2: Operational Handling

- Transfer: Place the sealed vial of **Regrelor** into the VBSE before opening.
- Static Mitigation: Use an anti-static gun (ionizer) on the weighing spatulas and the vial. The disodium salt of **Regrelor** is prone to static cling, which can cause the powder to unexpectedly jump and aerosolize.
- Reconstitution: Whenever possible, reconstitute the powder into a liquid solution (e.g., using sterile water or an appropriate biological buffer) inside the original vial. Handling **Regrelor** in a liquid state drastically reduces the risk of inhalation exposure.

## Phase 3: Spill Mitigation and Disposal Plans

If a spill occurs outside of primary containment, immediate and calculated action is required to prevent facility-wide contamination.

- Evacuation: Immediately evacuate the immediate area and allow the HVAC system to filter airborne particulates for at least 15 minutes.
- Wet Wiping (Critical Rule): Never use a broom, brush, or standard vacuum to clean a **Regrelor** spill. Dry sweeping will immediately aerosolize the potent API. Instead, cover the spill with absorbent pads and gently apply a solvent (such as 70% Isopropyl Alcohol or water) to wet the powder.
- Decontamination: Wipe the area gently from the outside in. Repeat the wet-wiping process three times using fresh wipes.
- Disposal: Place all contaminated wipes, empty **Regrelor** vials, and outer PPE into a clearly labeled, leak-proof hazardous waste container.
- Incineration: **Regrelor** waste must be routed for<sup>[4]</sup> as hazardous pharmaceutical waste. It must never be poured down the drain or disposed of in standard municipal trash.

## References

- Title: **Regrelor** - Wikipedia Source: Wikipedia, The Free Encyclopedia URL:[\[Link\]](#)

- Title: **Regrelor** disodium | C<sub>22</sub>H<sub>23</sub>N<sub>6</sub>Na<sub>2</sub>O<sub>8</sub>P | CID 11273178 Source: PubChem, National Institutes of Health (NIH) URL:[[Link](#)]
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